

GSK239512 solubility in DMSO and other organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK239512

Cat. No.: B1672371

[Get Quote](#)

Technical Support Center: GSK239512

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and use of **GSK239512**.

Frequently Asked Questions (FAQs)

Q1: What is **GSK239512**?

A1: **GSK239512** is a potent and brain-penetrant antagonist of the histamine H3 receptor.^[1] It is utilized in research, particularly in studies related to cognitive dysfunction in neurodegenerative disorders such as mild-to-moderate Alzheimer's disease.

Q2: What is the primary mechanism of action for **GSK239512**?

A2: **GSK239512** functions by blocking the histamine H3 receptor. This receptor acts as a presynaptic autoreceptor, and its inhibition leads to an increase in the release of histamine and other neurotransmitters in the brain.^{[2][3]}

Q3: What are the recommended storage conditions for **GSK239512** powder and solutions?

A3: For long-term storage, the solid powder form of **GSK239512** should be kept at -20°C for up to 3 years. Once dissolved in a solvent, the stock solution should be stored at -80°C for up to 6

months, or at -20°C for up to 1 month.^[1] To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.^[1]

Q4: Is **GSK239512** stable in solution?

A4: While specific stability data for **GSK239512** in various solvents is not extensively published, general best practices for storing small molecule solutions should be followed. For optimal stability, store stock solutions at -80°C and minimize the number of freeze-thaw cycles.^[1] The use of freshly opened, anhydrous DMSO is recommended for preparing stock solutions, as hygroscopic DMSO can negatively affect the solubility and stability of the compound.^[1]

Solubility Data

The solubility of **GSK239512** has been determined in Dimethyl Sulfoxide (DMSO). Data for other common organic solvents such as ethanol, methanol, and acetonitrile is not readily available in the public domain. Researchers should perform their own solubility tests for these solvents if required.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Experimental Conditions
DMSO	3.78	10.01	Sonication is recommended.
DMSO	5	13.25	Requires sonication, warming, and heating to 60°C. Use of newly opened DMSO is advised. ^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving GSK239512 in DMSO	- Insufficient solvent volume- Compound has low solubility at room temperature- DMSO has absorbed water (hygroscopic)	- Ensure you are using the correct solvent-to-compound ratio based on the desired concentration.- Gently warm the solution up to 60°C and use sonication to aid dissolution. [1] - Use a fresh, unopened bottle of anhydrous or low-water content DMSO. [1]
Precipitation of GSK239512 in stock solution upon storage	- Solution is supersaturated- Improper storage temperature- Freeze-thaw cycles	- Ensure the final concentration does not exceed the known solubility limit. If a higher concentration is needed, a different solvent system may be required.- Store stock solutions at -80°C for long-term storage. [1] - Aliquot the stock solution into single-use vials to avoid repeated freezing and thawing. [1]
Precipitation when diluting DMSO stock solution into aqueous buffer	- Low solubility of GSK239512 in aqueous solutions- High concentration of DMSO in the final solution	- Perform a serial dilution to minimize the concentration of the DMSO stock added to the aqueous buffer at once.- Ensure the final concentration of DMSO in your experimental buffer is low, typically less than 0.5%, as higher concentrations can be toxic to cells and may cause the compound to precipitate.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of GSK239512 in DMSO

Materials:

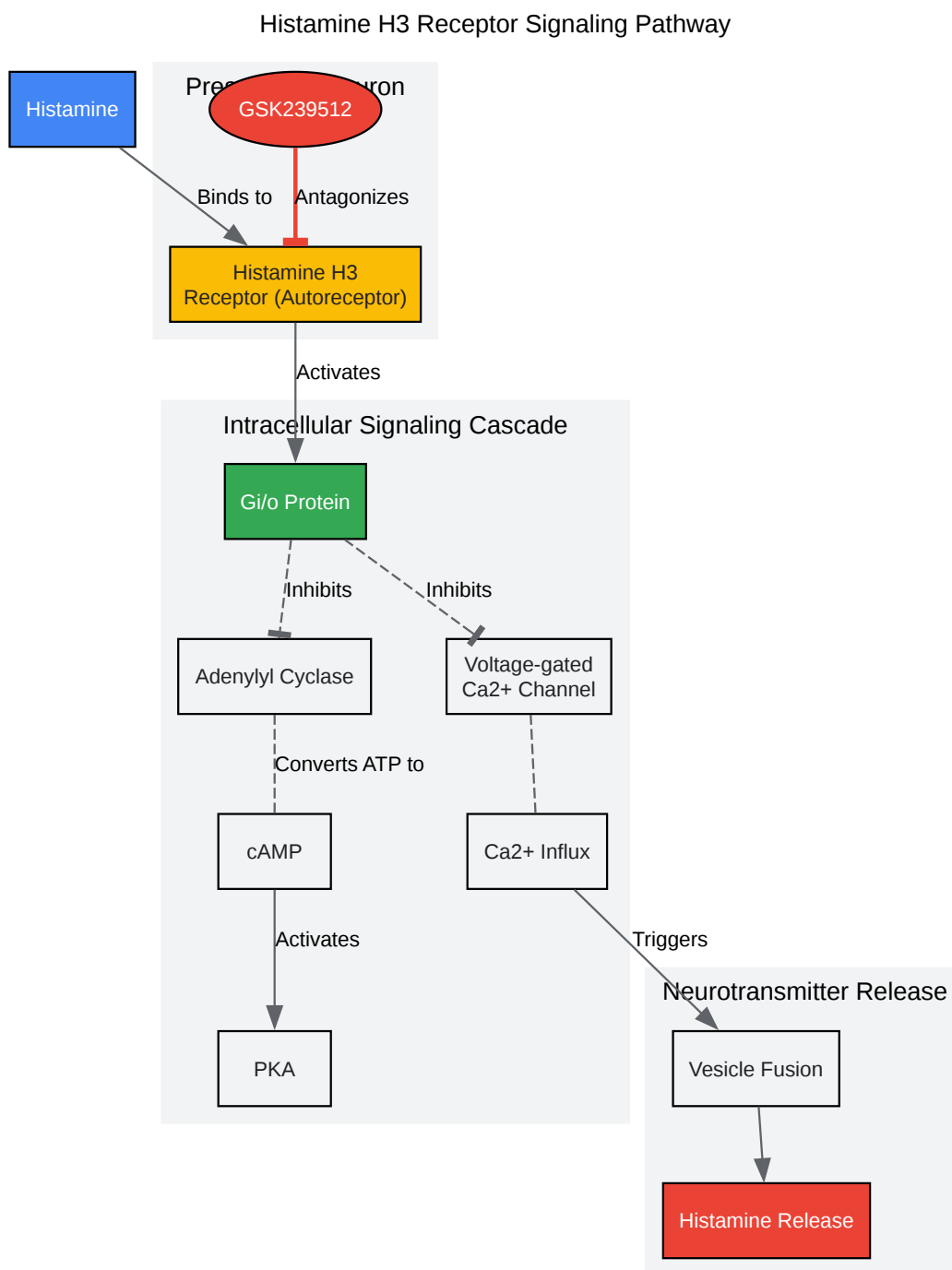
- **GSK239512** powder (Molecular Weight: 377.48 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated scale
- Pipettes
- Sonicator
- Heating block or water bath

Procedure:

- Weighing the Compound: Accurately weigh out 3.77 mg of **GSK239512** powder and transfer it to a sterile vial.
- Adding Solvent: Add 1 mL of anhydrous DMSO to the vial containing the **GSK239512** powder. This will yield a final concentration of 10 mM.
- Dissolution:
 - Vortex the solution briefly to mix.
 - If the compound is not fully dissolved, sonicate the vial for 10-15 minutes.
 - If necessary, gently warm the solution to 60°C while mixing until the solid is completely dissolved.^[1]
- Storage:

- Once fully dissolved, allow the solution to cool to room temperature.
- For immediate use, the solution can be kept at room temperature for a short period.
- For long-term storage, aliquot the stock solution into smaller, single-use volumes and store at -80°C.^[1]

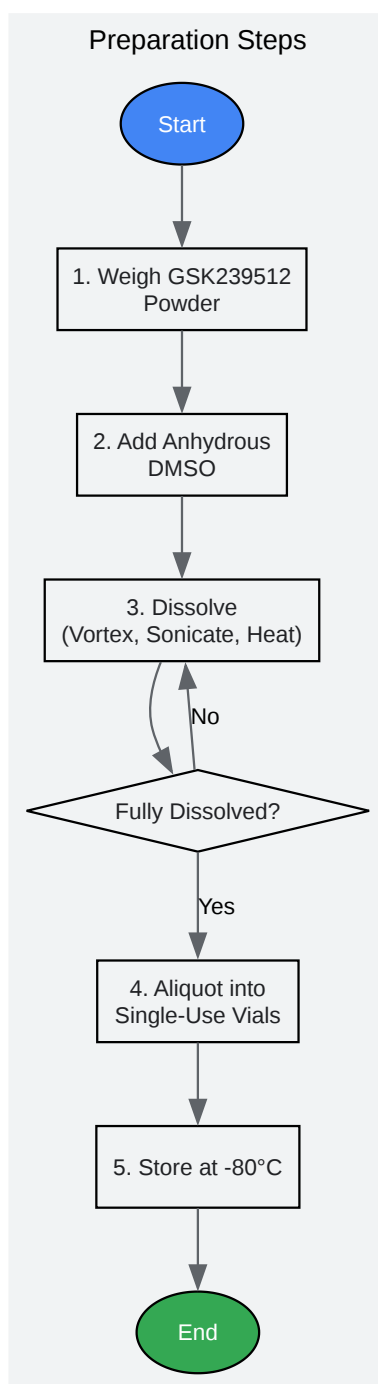
Visualizations



[Click to download full resolution via product page](#)

Caption: Histamine H3 Receptor Signaling Pathway and the Antagonistic Action of **GSK239512**.

Experimental Workflow: GSK239512 Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: A logical workflow for the preparation of a **GSK239512** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Histamine H3 receptor - Wikipedia [en.wikipedia.org]
- 3. What are H3 receptor modulators and how do they work? [synapse.patsnap.com]
- To cite this document: BenchChem. [GSK239512 solubility in DMSO and other organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672371#gsk239512-solubility-in-dmsol-and-other-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com